

IV-361 stability and storage conditions

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Compound of Interest

Compound Name: IV-361

Cat. No.: B8210087

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Technical Support Center: IV-361

This technical support center provides guidance on the stability, storage, and handling of the research compound **IV-361**. Please note that **IV-361** is a designation for a novel compound, and the following information is based on general best practices for handling chemical compounds in a research setting. Researchers should always refer to the specific product information sheet provided with their batch of **IV-361** for the most accurate data.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **IV-361** powder?

For optimal stability, solid **IV-361** should be stored at -20°C, protected from light and moisture. Under these conditions, the compound is expected to be stable for at least two years. It is recommended to aliquot the powder upon receipt to avoid repeated freeze-thaw cycles.

2. How should I prepare and store stock solutions of **IV-361**?

IV-361 is soluble in DMSO at concentrations up to 10 mM. To prepare a stock solution, reconstitute the solid compound in anhydrous DMSO. For short-term storage (up to one week), the stock solution can be kept at 4°C. For long-term storage, it is recommended to aliquot the stock solution into single-use vials and store them at -80°C. Avoid repeated freeze-thaw cycles.

3. What is the stability of **IV-361** in aqueous solutions?

IV-361 is susceptible to hydrolysis in aqueous solutions. It is recommended to prepare fresh dilutions in your aqueous experimental buffer from the DMSO stock solution immediately before use. Do not store **IV-361** in aqueous solutions for extended periods.

4. How can I assess the stability of my **IV-361** sample?

If you suspect degradation of your **IV-361** sample, its purity can be assessed by High-Performance Liquid Chromatography (HPLC) analysis. Compare the chromatogram of your sample to a reference chromatogram if available. A significant decrease in the area of the main peak or the appearance of new peaks may indicate degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of IV-361 due to improper storage.	Prepare fresh dilutions from a new aliquot of the stock solution stored at -80°C.
Perform an HPLC analysis to check the purity of the compound.		
Low or no activity of IV-361 in cell-based assays	Poor solubility of IV-361 in the final assay medium.	Ensure the final concentration of DMSO in the cell culture medium is below 0.5% to avoid solvent toxicity and precipitation.
Prepare the final dilution in a pre-warmed medium and mix thoroughly.		
Precipitation of the compound upon dilution	The concentration of IV-361 exceeds its solubility limit in the aqueous buffer.	Lower the final concentration of IV-361 in the experiment.
Increase the percentage of DMSO in the final solution if the experimental system allows.		

Stability Data

The following table summarizes the recommended storage conditions for **IV-361**.

Form	Solvent	Storage Temperature	Shelf Life
Solid Powder	N/A	-20°C	≥ 24 months
Stock Solution	DMSO	-80°C	≥ 6 months
Stock Solution	DMSO	4°C	≤ 1 week
Aqueous Dilution	Cell Culture Medium	Room Temperature	< 24 hours

Experimental Protocols

Protocol: Western Blot Analysis of Target Engagement

This protocol describes a method to assess the effect of **IV-361** on the phosphorylation of a hypothetical target protein, Kinase X, in a cell-based assay.

Materials:

- Cells expressing Kinase X (e.g., MDA-MB-361)
- Cell culture medium
- **IV-361**
- DMSO (anhydrous)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)

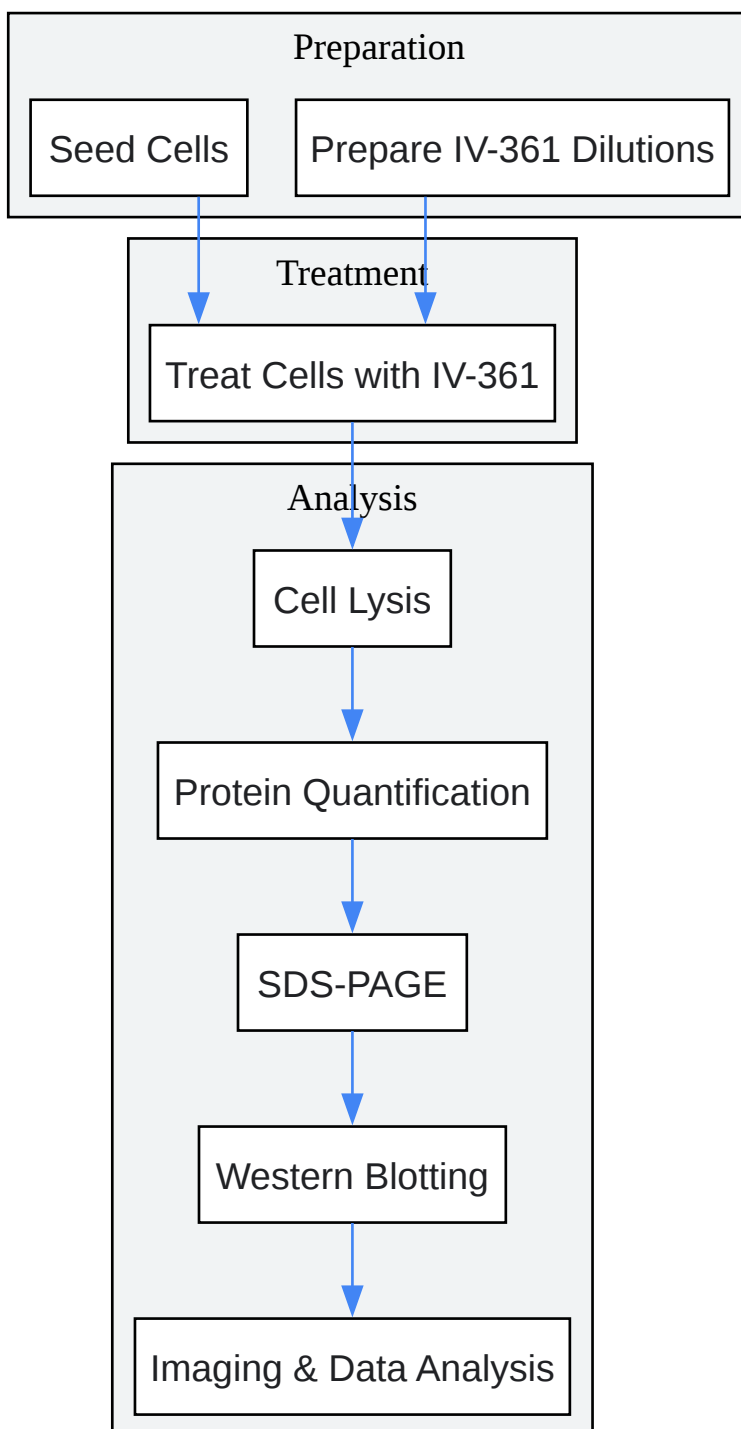
- Primary antibodies (anti-phospho-Kinase X, anti-total-Kinase X, anti-GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Cell Seeding: Plate cells at an appropriate density and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **IV-361** in cell culture medium from a DMSO stock. The final DMSO concentration should not exceed 0.5%. Treat the cells with varying concentrations of **IV-361** for the desired time. Include a vehicle control (DMSO only).
- Cell Lysis: After treatment, wash the cells with ice-cold PBS and lyse them using lysis buffer.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Normalize the protein amounts for each sample and prepare them for loading.
 - Separate the proteins by SDS-PAGE.
 - Transfer the separated proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane and detect the signal using a chemiluminescent substrate and an imaging system.

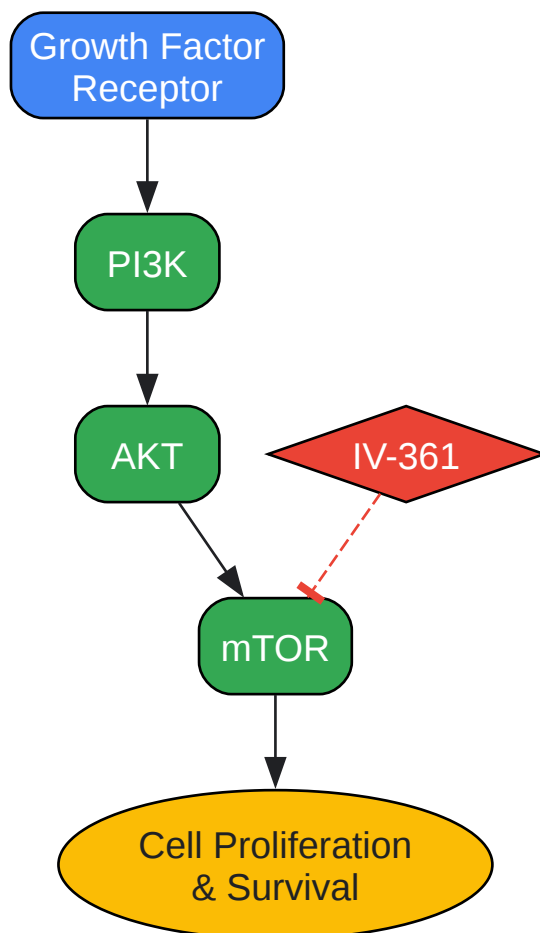
- Data Analysis: Quantify the band intensities and normalize the phosphorylated Kinase X signal to the total Kinase X and the loading control (GAPDH).

Visualizations



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Caption: Experimental workflow for Western blot analysis.



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Caption: Hypothetical signaling pathway for **IV-361**.

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